

Application Notes and Protocols for Preparing Rislenemdaz Stock Solution in Cell Culture

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Compound of Interest

Compound Name: Rislenemdaz

Cat. No.: B10776263

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rislenemdaz, also known as CERC-301 or MK-0657, is a potent, selective, and orally bioavailable antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the GluN2B subunit.[1][2][3] The NMDA receptor, a glutamate-gated ion channel, plays a critical role in synaptic plasticity, learning, and memory.[4] **Rislenemdaz** binds with high affinity to the GluN2B subunit, thereby inhibiting the influx of calcium that is typically triggered by glutamate binding.[1] This selective antagonism makes **Rislenemdaz** a valuable tool for investigating the role of GluN2B-containing NMDA receptors in various neurological and psychiatric conditions. Its high selectivity minimizes off-target effects, which is a significant advantage in experimental settings.

These application notes provide a comprehensive guide for the preparation, storage, and use of **Rislenemdaz** stock solutions for in vitro cell culture experiments.

Physicochemical Properties and Solubility Data

Proper preparation of **Rislenemdaz** stock solutions is critical for ensuring experimental accuracy and reproducibility. The following table summarizes the key physicochemical properties and solubility data for **Rislenemdaz**.

Property	Value	Reference
Synonyms	CERC-301, MK-0657	
CAS Number	808732-98-1 (free base)	
Molecular Formula	C19H23FN4O2	
Molecular Weight	358.41 g/mol	
Binding Affinity (Ki)	8.1 nM for GluN2B	
IC50	3.6 nM for GluN2B	
Solubility in DMSO	90 - 150 mg/mL (251.1 - 418.52 mM)	
Storage (Powder)	-20°C for up to 3 years	
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Rislenemdaz Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Rislenemdaz** in Dimethyl Sulfoxide (DMSO), a common solvent for cell culture applications.

Materials:

- **Rislenemdaz** powder (free base)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (water bath)

- Calibrated pipettes and sterile tips

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **Rislenemdaz** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.58 mg of **Rislenemdaz**.
 - Calculation: $358.41 \text{ g/mol (MW)} \times 0.010 \text{ mol/L (10 mM)} \times 0.001 \text{ L (1 mL)} = 0.00358 \text{ g} = 3.58 \text{ mg}$
- Adding Solvent: Add the calculated volume of sterile DMSO to the tube containing the **Rislenemdaz** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes. Gentle warming to 37°C may also aid dissolution.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Sterilization (Optional but Recommended): While DMSO is generally considered sterile, if there are concerns about contamination, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO (e.g., PTFE). Be aware that this may lead to some loss of the compound.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- **Rislenemdaz** stock solution (e.g., 10 mM in DMSO)
- Pre-warmed (37°C) complete cell culture medium
- Sterile conical tubes or microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

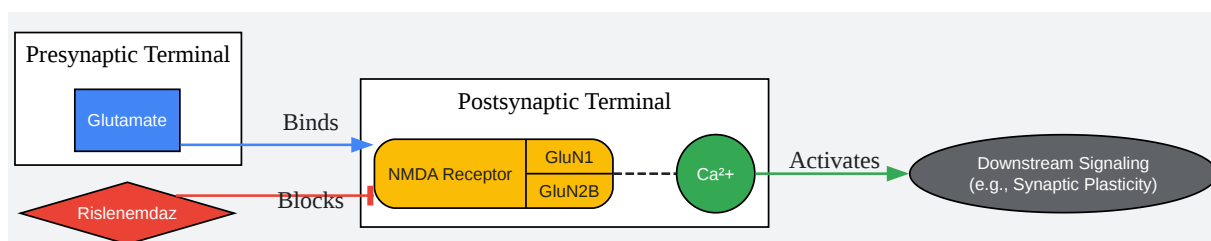
- Thawing the Stock Solution: Thaw a single aliquot of the **Rislenemdaz** stock solution at room temperature or in a 37°C water bath.
- Serial Dilution (Recommended): To minimize precipitation and ensure accurate final concentrations, perform a serial dilution.
 - First, prepare an intermediate dilution of the stock solution in fresh cell culture medium. For example, to achieve a final concentration of 10 µM from a 10 mM stock, you could first dilute the stock 1:100 (e.g., 2 µL of stock into 198 µL of medium) to create a 100 µM intermediate solution.
 - Vortex the intermediate solution gently.
- Final Dilution: Add the required volume of the intermediate solution to your cell culture plates or flasks containing pre-warmed medium to reach the final desired concentration. For instance, add 100 µL of the 100 µM intermediate solution to 900 µL of medium in a well to achieve a final concentration of 10 µM.
- Important Considerations:

- The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- To prevent precipitation, it is recommended to pre-warm both the stock solution and the culture medium to 37°C before dilution. If precipitation occurs, ultrasonic heating may be used to redissolve the compound.

Visualizations

Mechanism of Action: Rislenemdaz as a GluN2B Antagonist

Rislenemdaz selectively binds to the GluN2B subunit of the NMDA receptor. This action allosterically inhibits the ion channel, preventing the influx of Ca^{2+} that is normally mediated by the binding of glutamate and a co-agonist (glycine or D-serine).

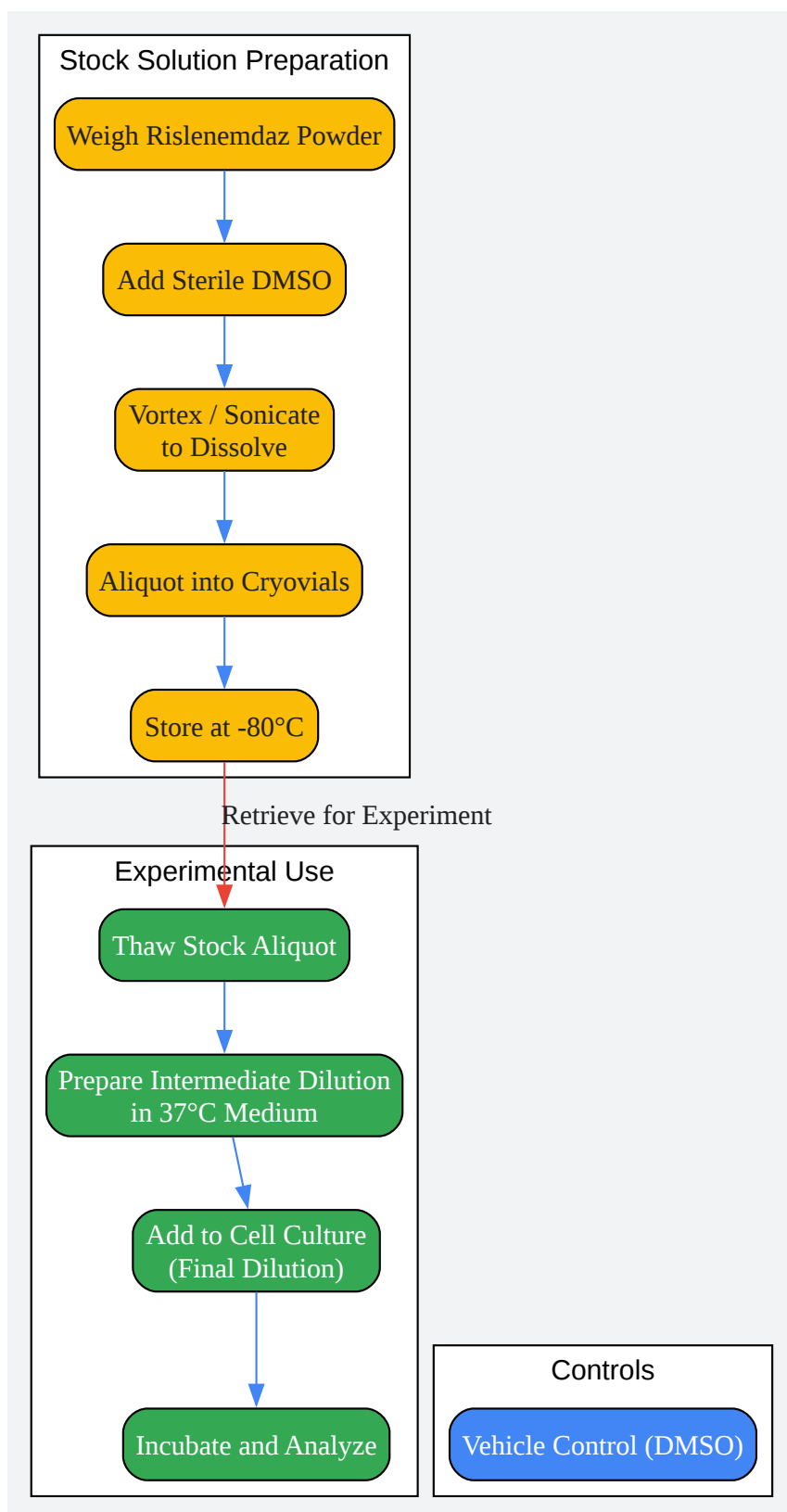


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Caption: **Rislenemdaz** selectively blocks the GluN2B subunit of the NMDA receptor.

Experimental Workflow: From Powder to Cell-Based Assay

This diagram illustrates the logical flow for preparing and using **Rislenemdaz** in a typical cell culture experiment.



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